

Essential Safety and Operational Guide for Handling 2-Fluorothiophenol

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Compound of Interest

Compound Name: 2-Fluorothiophenol

Cat. No.: B1332064

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, critical safety and logistical information for the handling and disposal of **2-Fluorothiophenol**. Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Hazard Identification and GHS Classification

2-Fluorothiophenol is a hazardous chemical requiring careful handling.^{[1][2]} It is a flammable liquid and vapor that can cause skin and serious eye irritation, as well as respiratory irritation.^{[2][3][4]} It is also noted for its strong, unpleasant odor.^{[1][5]}

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor ^{[3][4]}
Skin corrosion/irritation	2	H315: Causes skin irritation ^{[3][4]}
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation ^{[3][4]}
Specific target organ toxicity — single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation ^{[3][4]}

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Fluorothiophenol** to minimize exposure and ensure personal safety.[\[6\]](#)[\[7\]](#)

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and a face shield. [6] [8]	Protects against splashes and vapors that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., Neoprene, PVC). [9]	Prevents skin contact which can cause irritation. [5]
	Impervious clothing and flame-retardant, antistatic protective clothing. [6]	Contaminated clothing should be removed and washed before reuse. [7]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. [8] [10] A full-face respirator may be appropriate depending on the risk assessment. [6]	Protects against inhalation of vapors which may cause respiratory irritation. [5]

Safe Handling and Storage

Proper handling and storage procedures are critical to prevent accidents and maintain the chemical's integrity.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#)[\[10\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[1\]](#)[\[2\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[2\]](#)[\[4\]](#)

- Keep away from heat, sparks, open flames, and other ignition sources.[1][4][5]
- Avoid contact with skin and eyes, and avoid inhaling vapors.[2][6]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][5][6]
- Keep in a flammables-designated area.[1][10]
- Store under an inert atmosphere, such as nitrogen, as it is air-sensitive.[1][8]
- Incompatible materials to avoid include strong oxidizing agents and strong bases.[1][10]

First-Aid Measures

In case of exposure, immediate action is crucial.

Exposure Route	First-Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[1] Seek immediate medical attention.[1]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing. [1] Seek immediate medical attention.[1]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.[1] Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and drink plenty of water.[1] Seek immediate medical assistance.[1]

Spill and Disposal Plan

Spill Response:

- Evacuate personnel from the area.
- Ensure adequate ventilation and remove all sources of ignition.[\[7\]](#)[\[11\]](#)
- Wear appropriate personal protective equipment.[\[2\]](#)
- For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable, closed container for disposal.[\[7\]](#)[\[12\]](#)
- Do not let the chemical enter drains.[\[11\]](#)

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)[\[4\]](#)
- Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.[\[1\]](#)

Experimental Workflow Diagram

The following diagram outlines the standard operating procedure for the safe handling of **2-Fluorothiophenol**, from preparation to disposal.

Workflow for Safe Handling of 2-Fluorothiophenol

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **2-Fluorothiophenol**.

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